

Introduction: The Significance of Isotopic Labeling in Quantitative Analysis

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Compound of Interest

Compound Name: *Butyric-3,3,4,4,4-D5 acid*

CAS No.: *156779-02-1*

Cat. No.: *B586580*

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In the landscape of modern analytical chemistry and drug development, precision and accuracy are paramount. The quantification of endogenous metabolites, xenobiotics, and drug compounds in complex biological matrices presents a significant challenge due to variability in sample preparation and instrument response.[1] Stable isotope-labeled (SIL) compounds are indispensable tools designed to overcome these hurdles. **Butyric-3,3,4,4,4-D5 acid** is a deuterated analogue of butyric acid, a biologically significant short-chain fatty acid (SCFA).[2] By replacing five hydrogen atoms with their heavier, stable isotope, deuterium, at the 3 and 4 positions, this molecule becomes an ideal internal standard for mass spectrometry-based quantification.[3]

This guide provides a comprehensive overview of the chemical properties, structure, and practical application of **Butyric-3,3,4,4,4-D5 acid**. It is intended for researchers, scientists, and drug development professionals who employ quantitative mass spectrometry and require robust, reliable methodologies.

Physicochemical Properties and Molecular Structure

Butyric-3,3,4,4,4-D5 acid, also known by its systematic IUPAC name butanoic-3,3,4,4,4-d5 acid, is chemically identical to its unlabeled counterpart, ensuring it co-elutes chromatographically and experiences similar ionization efficiency and matrix effects in a mass spectrometer.[1][4][5] However, its increased mass allows it to be distinguished from the endogenous analyte.[6] It is a colorless liquid at room temperature with the characteristic unpleasant odor of butyric acid.[3][7]

Molecular Structure:

The structure consists of a four-carbon chain with a carboxylic acid functional group. The five deuterium atoms are located on the terminal methyl group and the adjacent methylene group.

Chemical Formula: $\text{CD}_3\text{CD}_2\text{CH}_2\text{COOH}$ [3]

Data Presentation: Physicochemical Properties

The table below summarizes the key properties of **Butyric-3,3,4,4,4-D5 acid** in comparison to unlabeled butyric acid.

Property	Butyric-3,3,4,4,4-D5 Acid	Butyric Acid (Unlabeled)
Chemical Formula	$\text{C}_4\text{H}_3\text{D}_5\text{O}_2$	$\text{C}_4\text{H}_8\text{O}_2$ [7]
Molecular Weight	~93.14 g/mol [4]	88.11 g/mol [2]
Exact Mass	93.083813223 Da[8]	88.052429504 Da
CAS Number	156779-02-1[4]	107-92-6[7]
Appearance	Colorless Liquid[3]	Colorless Liquid[7]
Boiling Point	~162-163.75 °C (literature for unlabeled)[7][9]	163.75 °C[7]
Melting Point	~ -6 to -3 °C (literature for unlabeled)[7][9]	-5.1 °C[7]
Isotopic Purity	Typically ≥98 atom % D[10]	Not Applicable
Synonyms	Butanoic-3,3,4,4,4-d5 acid, Butyric-d5 acid[4]	Butanoic acid, Propylformic acid[7]

The Scientific Rationale: Why Use a Deuterated Internal Standard?

The core principle behind using a deuterated internal standard is to provide a reliable reference that behaves almost identically to the analyte of interest (the "analyte") throughout the entire analytical workflow.^[11] During sample preparation (e.g., protein precipitation, liquid-liquid extraction, derivatization) and analysis (e.g., injection, chromatography, ionization), losses and variations are inevitable.

Expertise in Action: A stable isotope-labeled internal standard (SIL-IS) co-elutes with the analyte and is affected by matrix effects—such as ion suppression or enhancement in the mass spectrometer source—in the same way.^{[1][6]} Because the instrument measures the ratio of the analyte signal to the internal standard signal, variations that affect both compounds are normalized, or canceled out. This ratiometric approach drastically improves the accuracy, precision, and robustness of the assay, a critical requirement for regulated bioanalysis in drug development.^{[1][12]} Using a structurally similar but non-isotopically labeled compound (a surrogate internal standard) cannot guarantee this identical behavior and may lead to unreliable data.^[1]

Experimental Protocol: Quantification of Butyric Acid in Human Plasma

This section details a representative workflow for the quantification of butyric acid in human plasma using **Butyric-3,3,4,4,4-D5 acid** as an internal standard, followed by LC-MS/MS analysis. The protocol employs a derivatization step to improve the chromatographic retention and ionization efficiency of the short-chain fatty acid.

Causality Behind Experimental Choices:

- **Protein Precipitation:** The first step is to remove the bulk of proteins from the plasma, which would otherwise interfere with the analysis and foul the LC-MS system. Acetonitrile is a common and effective solvent for this purpose.
- **Derivatization with 3-NPH:** Short-chain fatty acids like butyric acid are small, polar, and volatile, making them difficult to retain on standard reversed-phase chromatography columns

and challenging to ionize efficiently. Derivatization with 3-nitrophenylhydrazine (3-NPH) in the presence of a coupling agent like EDC converts the carboxylic acid into a larger, more hydrophobic, and more easily ionizable hydrazone.[13] This significantly enhances sensitivity and chromatographic performance.

- LC-MS/MS: This technique provides the high specificity and sensitivity needed to detect and quantify low-level analytes in a complex matrix.[14] The use of Multiple Reaction Monitoring (MRM) ensures that only the specific analyte and internal standard are detected.

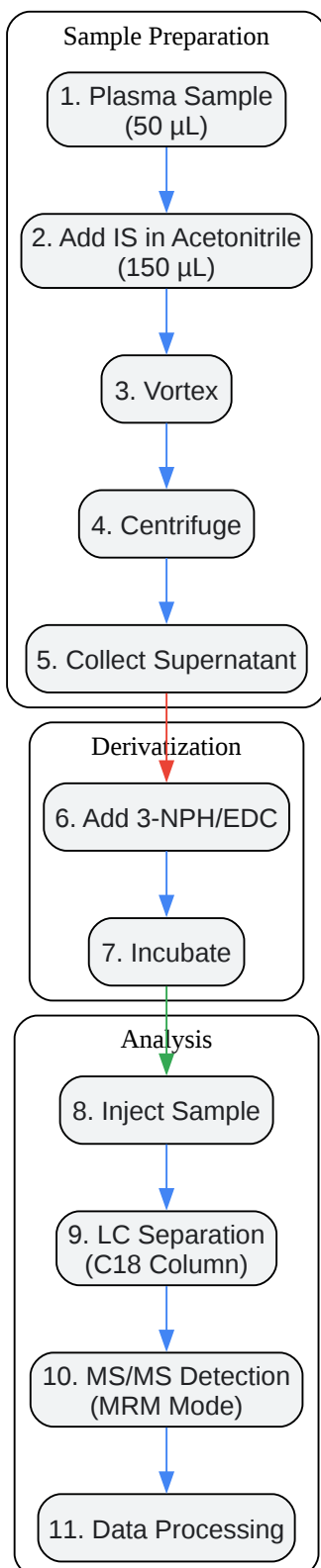
Step-by-Step Methodology

- Preparation of Standards and Reagents:
 - Prepare a stock solution of **Butyric-3,3,4,4,4-D5 acid** (Internal Standard, IS) at 1 mg/mL in acetonitrile.
 - Prepare a stock solution of unlabeled butyric acid (Analyte) at 1 mg/mL in acetonitrile.
 - From these stocks, prepare a series of calibration standards and quality control (QC) samples by spiking known concentrations of the analyte into a blank plasma matrix.
 - Prepare a working IS solution by diluting the IS stock solution to an appropriate concentration (e.g., 100 ng/mL) in acetonitrile.
 - Prepare the derivatization reagents: 3-nitrophenylhydrazine hydrochloride (3-NPH HCl) and 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC HCl) in a suitable solvent mixture (e.g., acetonitrile/water with pyridine).[13]
- Sample Preparation and Protein Precipitation:
 - Aliquot 50 µL of plasma sample, calibrator, or QC into a 1.5 mL microcentrifuge tube.
 - Add 150 µL of the working IS solution (in acetonitrile) to each tube. The acetonitrile serves to precipitate the plasma proteins.
 - Vortex each tube vigorously for 30 seconds to ensure thorough mixing and protein precipitation.

- Centrifuge the tubes at high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new tube or a 96-well plate.
- Derivatization:
 - To the supernatant from the previous step, add the 3-NPH and EDC derivatization reagents.
 - Mix thoroughly and incubate the reaction at a controlled temperature (e.g., 40°C) for approximately 30 minutes.[\[13\]](#)
 - After incubation, add a quenching solution (e.g., a small volume of formic acid in water) to stop the reaction.
- LC-MS/MS Analysis:
 - Inject an aliquot (e.g., 5 µL) of the final derivatized sample onto the LC-MS/MS system.
 - Liquid Chromatography (LC): Use a reversed-phase C18 column with a gradient elution profile.
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Run a gradient from low to high organic content (Mobile Phase B) to elute the derivatized analyte and IS.
 - Mass Spectrometry (MS/MS): Operate the mass spectrometer in negative ion electrospray ionization (ESI) mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both the derivatized butyric acid and the derivatized **Butyric-3,3,4,4,4-D5 acid**.

Workflow Visualization

The following diagram illustrates the key steps in the analytical workflow.



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Caption: Experimental workflow for plasma sample analysis.

Data Analysis and Interpretation

The instrument software integrates the peak area for the analyte and the internal standard for each injection. A calibration curve is constructed by plotting the ratio of the analyte peak area to the IS peak area against the known concentration of each calibration standard. The concentration of butyric acid in the unknown samples is then calculated from this curve using the measured analyte/IS peak area ratio. This ratiometric calculation is the key to the self-validating and trustworthy nature of the protocol.

Handling, Storage, and Safety

Proper handling and storage are critical to maintain the chemical purity and isotopic integrity of **Butyric-3,3,4,4,4-D5 acid**.[\[15\]](#)

Storage:

- Short-Term: For routine use, store at room temperature as recommended by some suppliers.
[\[4\]](#)[\[10\]](#)
- Long-Term: To ensure long-term stability and prevent potential degradation or isotopic exchange, it is best practice to store the compound in a tightly sealed container, protected from light, at a lower temperature (e.g., 2-8°C or -20°C).[\[15\]](#)[\[16\]](#) For hygroscopic compounds, storage in a desiccator is recommended.[\[15\]](#) The compound should be re-analyzed for chemical purity after extended storage (e.g., three years) before use.[\[10\]](#)

Safety and Handling: **Butyric-3,3,4,4,4-D5 acid** shares the same hazards as its unlabeled form. It is a combustible liquid and causes severe skin burns and eye damage.[\[9\]](#)[\[17\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, clothing, and eye/face protection when handling.[\[17\]](#)
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[\[17\]](#)[\[18\]](#)
- First Aid:

- If on skin: Immediately remove contaminated clothing and rinse skin with plenty of soap and water.[\[17\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and continue rinsing. Seek immediate medical attention.[\[17\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[\[17\]](#)
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[\[16\]](#)[\[17\]](#)

Conclusion

Butyric-3,3,4,4,4-D5 acid is a powerful analytical tool for researchers in drug development and metabolic studies. Its properties as a stable isotope-labeled internal standard allow for the development of highly accurate, precise, and robust quantitative assays using mass spectrometry. By understanding its chemical properties and implementing proper handling and validated experimental protocols, scientists can achieve reliable data, ensuring the integrity of their research and development programs.

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